

Application Notes and Protocols for RK-582 in Cancer Cell Lines

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Compound of Interest

Compound Name: *RK-582*

Cat. No.: *B15588762*

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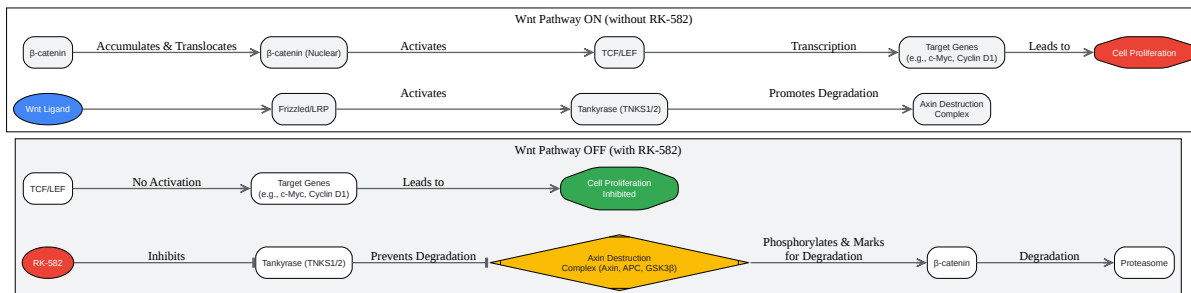
These application notes provide detailed protocols for the in vitro evaluation of **RK-582**, a potent and selective tankyrase inhibitor, on cancer cells. **RK-582** targets the Wnt/ β -catenin signaling pathway, which is frequently hyperactivated in various cancers, particularly colorectal cancer.[1][2] By inhibiting tankyrase (TNKS1/TNKS2), **RK-582** prevents the degradation of Axin, a key component of the β -catenin destruction complex.[3][4][5] This leads to the suppression of β -catenin-mediated transcription and subsequent inhibition of cancer cell growth.[1]

Mechanism of Action of RK-582

RK-582 is an orally active, spiroindoline-based selective inhibitor of tankyrase.[6][7] Tankyrases (TNKS1 and TNKS2) are members of the poly(ADP-ribose) polymerase (PARP) family of enzymes.[8] In the canonical Wnt signaling pathway, tankyrases PARsylate (poly(ADP-ribosyl)ate) Axin, marking it for ubiquitination and subsequent proteasomal degradation.[3][5] The degradation of Axin, a crucial scaffold protein in the β -catenin destruction complex (comprising Axin, APC, GSK3 β , and CK1 α), leads to the stabilization and nuclear accumulation

of β -catenin.[3][5] In the nucleus, β -catenin associates with TCF/LEF transcription factors to drive the expression of target genes involved in cell proliferation and survival, such as c-Myc and Cyclin D1.[9]

RK-582 inhibits the enzymatic activity of tankyrases, thereby preventing Axin PARsylation and degradation.[4] This results in the stabilization and accumulation of Axin, which enhances the activity of the β -catenin destruction complex.[3][4] Consequently, β -catenin is phosphorylated, ubiquitinated, and targeted for proteasomal degradation, leading to the downregulation of Wnt/ β -catenin signaling and inhibition of cancer cell proliferation.[1]





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